

Letaxaban (TAK-442) IC50 Data Summary

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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Experimental System / Condition	Reported IC50 Value
Endogenous FXa in human plasma (platelet-poor)	53 nM [1] [2] [3]
Endogenous FXa in rat plasma (platelet-poor)	32 nM [1] [2] [3]
In vitro reconstituted human prothrombinase complex (FXa, calcium, washed platelets)	51 nM [1] [3]
Platelet-associated thrombin generation on injured rat aortas (in vivo model)	19 nM [1] [3]

Experimental Methodologies

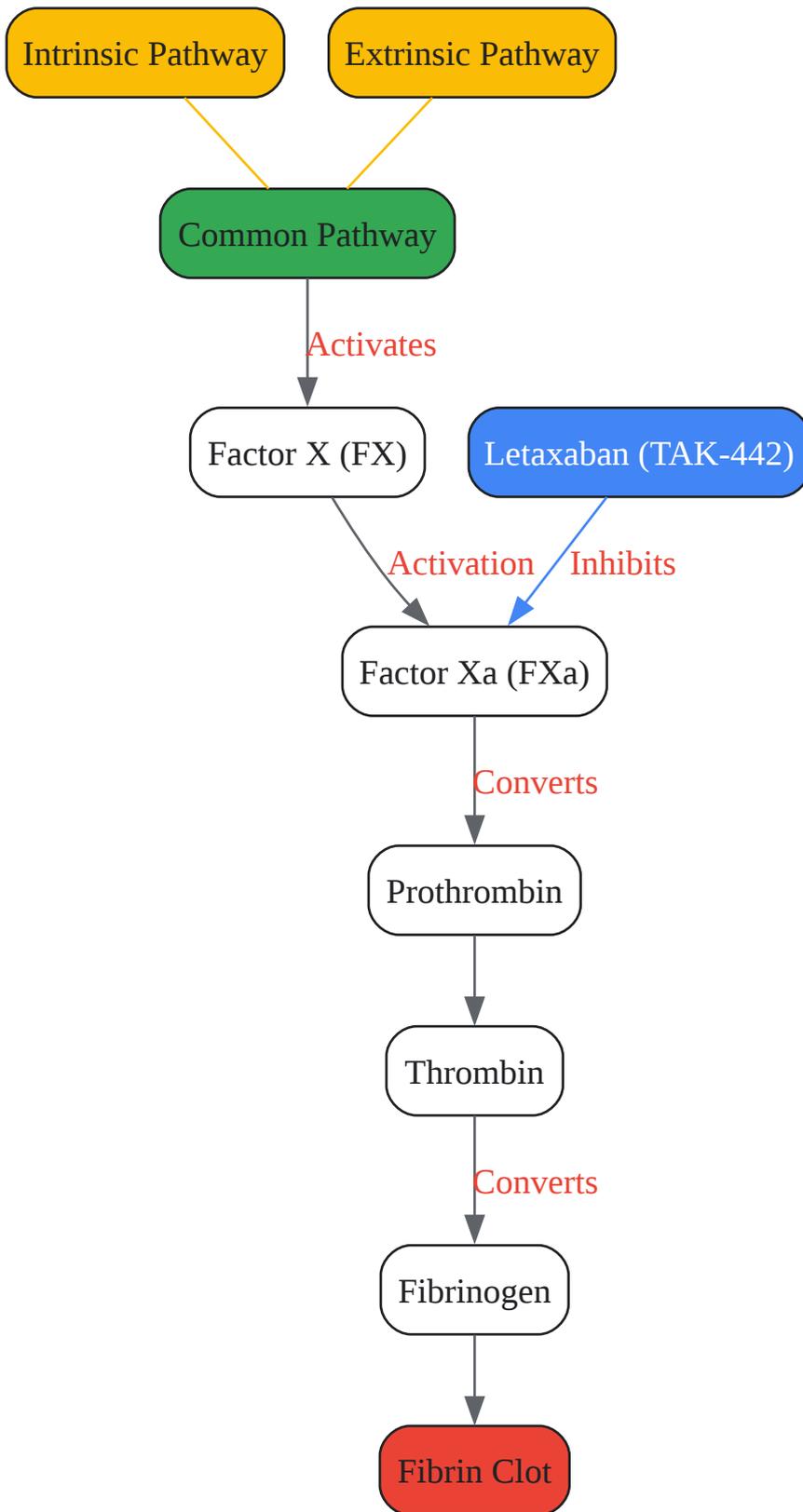
The provided IC50 values were determined through established biochemical and in vivo pharmacological assays.

- Assay for Plasma IC50:** The IC50 value of **53 nM in human plasma** was measured by inhibiting endogenous Factor Xa activity in **platelet-poor human plasma** [1] [2]. This type of assay evaluates the drug's potency in a complex, physiologically relevant environment.
- Assay for Prothrombinase Complex IC50:** The IC50 of **51 nM** was obtained from an **in vitro reconstituted prothrombinase complex**. This system specifically included Factor Xa, calcium ions, and washed platelets, directly measuring the inhibition of thrombin generation within the central enzyme complex of blood coagulation [1] [3].

- **In Vivo Model for Thrombin Generation:** The lower IC₅₀ of **19 nM** in a rat model of balloon injury reflects the potency of **Letaxaban** in blocking thrombin generation specifically on the surface of injured blood vessels, demonstrating its efficacy in a living organism under pathological conditions [1] [3].

Mechanism of Action and Therapeutic Context

Letaxaban functions by directly and selectively binding to the active site of Factor Xa, a key serine protease at the convergence of the intrinsic and extrinsic coagulation pathways [1] [4].



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Figure 1: Mechanism of **Letaxaban** in the Coagulation Cascade. **Letaxaban** selectively inhibits Factor Xa, preventing the conversion of prothrombin to thrombin and subsequent fibrin clot formation.

Drug Development Status

Letaxaban reached **Phase 2 clinical trials** for the prevention of venous thromboembolism in patients undergoing total knee replacement and for the treatment of Acute Coronary Syndrome [1] [3]. Development was discontinued after these trials, and the drug was not approved for market.

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References

1. PD058754 - letaxaban - Probes & Drugs [probes-drugs.org]
2. Letaxaban (TAK-442) | factor Xa inhibitor [adooq.com]
3. CAS 870262-90-1 Letaxaban [bocsci.com]
4. Blood Clotting Factor 10a Inhibitor - an overview [sciencedirect.com]

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